

Thioquinapiperifil storage conditions stability

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

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Storage Conditions and Quantitative Data

The table below summarizes the storage conditions for **Thioquinapiperifil** (free base) and its dihydrochloride salt as provided by suppliers and safety data sheets.

| Compound Form | Appearance | Recommended Storage | Molecular Weight | CAS Number |
|------------------------------------------------|------------|----------------------------------------------------|---------------------------------|-------------------------|
| Thioquinapiperifil (Free Base) [1] | Solid | -20°C (powder) [1] | 448.58 [1] [2] | 220060-39-9 [1] [3] [2] |
| Thioquinapiperifil Dihydrochloride [4] [5] [6] | Solid | 2-8°C (refrigerator) [4]; -20°C (long term) [6] | 521.51 [4]/485.05 [5] [6] | 204077-66-7 [4] [5] [6] |

Key Stability Insights:

- Solubilized Forms:** The free base form in solvent has a more stringent storage requirement of **-80°C** [1].
- Container:** For the powdered form, the container should be kept **tightly sealed** in a cool, well-ventilated area [1].
- General Handling:** To ensure stability, you should avoid inhalation, contact with skin and eyes, and the formation of dust and aerosols. Use should be confined to areas with appropriate exhaust ventilation [1].

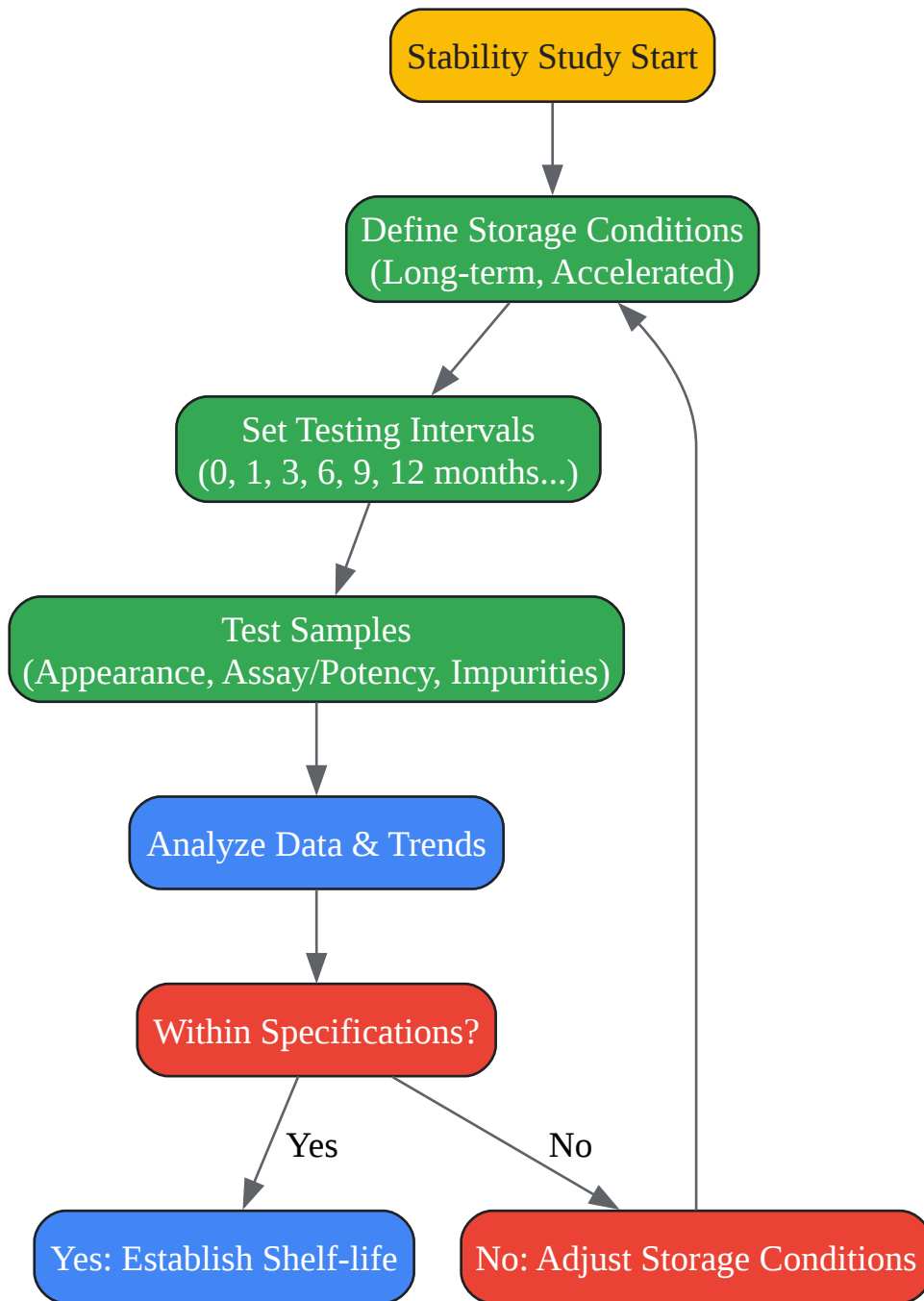
Properties and Stability Context

Understanding the compound's role and properties provides further context for its storage requirements.

- **Biological Activity:** **Thioquinapiperifil is a potent, selective, and non-competitive Phosphodiesterase-5 (PDE-5) inhibitor.** It has an exceptionally low IC50 value of **0.074 nM** for PDE5, making it much more potent than its inhibition of other PDE subtypes [2] [5].
- **Primary Hazards:** **The Safety Data Sheet (SDS) classifies Thioquinapiperifil as harmful if swallowed (H302) and very toxic to aquatic life with long-lasting effects (H410)** [1].
- **Stability Guidance Framework:** **For novel drug substances, regulatory guidelines like ICH Q1** provide a framework for systematic stability testing. These studies generate data to define appropriate storage conditions and establish retest periods or shelf lives [7].

Stability Assessment Workflow

For a novel compound like **Thioquinapiperifil**, determining definitive storage conditions and shelf-life requires a formal stability study. The following diagram outlines the core workflow for conducting such an assessment.



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The supplier-recommended storage conditions are a practical starting point, but formal studies under ICH Q1 guidelines are needed to establish a validated shelf-life [7].

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